

Technical Guide: Physicochemical Properties of Aminobenzophenones

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Compound of Interest

Compound Name: 4-(Diethylamino)benzophenone

Cat. No.: B099518

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This technical guide provides a concise summary of the molecular weight and chemical formula for a key aminobenzophenone derivative. The data presented is intended for researchers, scientists, and professionals engaged in drug development and materials science.

4,4'-Bis(diethylamino)benzophenone

A widely utilized photoinitiator, 4,4'-Bis(diethylamino)benzophenone, is distinguished by the presence of two diethylamino groups at the 4 and 4' positions of the benzophenone core structure.

Below is a summary of its key molecular identifiers.

Property	Value
Molecular Formula	C ₂₁ H ₂₈ N ₂ O[1][2]
Molecular Weight	324.46 g/mol [3][4]
IUPAC Name	bis[4-(diethylamino)phenyl]methanone[1]
Synonyms	Michler's ethyl ketone, 4,4'-(Tetraethyldiamino)benzophenone[3]
CAS Number	90-93-7[1][3]

Note on **4-(Diethylamino)benzophenone**: The compound **4-(Diethylamino)benzophenone**, which contains a single diethylamino group, is a less common derivative. Comprehensive physicochemical data for this specific molecule was not readily available in the conducted search, suggesting that 4,4'-Bis(diethylamino)benzophenone is the more extensively documented and utilized compound in scientific and industrial applications.

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References

- 1. 4,4'-Bis(diethylamino)benzophenone | C₂₁H₂₈N₂O | CID 66663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 4,4'-Bis(diethylamino)benzophenone = 99 90-93-7 [sigmaaldrich.com]
- 4. merckmillipore.com [merckmillipore.com]
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